

Isotopic Purity of Meconin-d3: A Technical Guide

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Compound of Interest

Compound Name: Meconin-d3

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This technical guide provides an in-depth analysis of the isotopic purity of **Meconin-d3**, a deuterated analog of Meconin. **Meconin-d3** is primarily utilized as an internal standard for the quantitative analysis of Meconin, a major metabolite of the antitussive and potential anticancer drug, Noscapine.^{[1][2][3]} The accuracy of pharmacokinetic and metabolic studies involving Noscapine relies heavily on the precise characterization of its metabolites, making the isotopic purity of standards like **Meconin-d3** a critical parameter.

Data Presentation: Isotopic Purity Specifications

The isotopic purity of commercially available **Meconin-d3** is typically high, ensuring minimal interference from unlabeled or partially labeled species in sensitive analytical methods. Below is a summary of representative quantitative data for **Meconin-d3**.

Parameter	Specification	Notes
Isotopic Purity	≥99% deuterated forms (d1-d3)	This specification from commercial suppliers indicates that the sum of all deuterated forms (d1, d2, and d3) constitutes at least 99% of the material.
Chemical Purity	≥98%	Determined by methods such as HPLC or GC, ensuring the absence of significant chemical impurities.
Molecular Formula	C ₁₀ H ₇ D ₃ O ₄	The three deuterium atoms are typically located on one of the methoxy groups.
Molecular Weight	197.20 g/mol	This reflects the incorporation of three deuterium atoms in place of hydrogen.

Experimental Protocols

The determination of isotopic purity for deuterated compounds like **Meconin-d3** requires robust analytical techniques capable of differentiating between isotopologues. High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary methods employed for this purpose.^[4]

Protocol 1: Isotopic Purity Determination by High-Resolution Mass Spectrometry (HRMS)

This protocol outlines a general procedure for assessing the isotopic enrichment of **Meconin-d3** using Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS).

1. Objective: To quantify the relative abundance of **Meconin-d3** (d3), and its d0, d1, and d2 isotopologues.

2. Materials and Reagents:

- **Meconin-d3** sample
- Unlabeled Meconin standard
- LC-MS grade water with 0.1% formic acid (Mobile Phase A)
- LC-MS grade acetonitrile with 0.1% formic acid (Mobile Phase B)
- High-resolution mass spectrometer (e.g., Orbitrap or TOF) coupled to a UHPLC system

3. Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Flow Rate: 0.3 mL/min
- Gradient: 10% B to 95% B over 5 minutes, hold for 2 minutes, then re-equilibrate.
- Injection Volume: 2 μ L
- Column Temperature: 40 $^{\circ}$ C

4. Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Range: m/z 150-250
- Resolution: \geq 60,000 FWHM
- AGC Target: 1e6
- Maximum Injection Time: 100 ms

5. Procedure:

- **Sample Preparation:** Prepare a 1 µg/mL solution of **Meconin-d3** in 50:50 acetonitrile/water. Prepare a similar solution of unlabeled Meconin.
- **Analysis:** Inject the unlabeled Meconin to determine its retention time and mass spectrum, including the natural abundance of isotopes. Then, inject the **Meconin-d3** sample.
- **Data Extraction:** Extract the ion chromatograms for the $[M+H]^+$ ions of each isotopologue:
 - d0 (unlabeled Meconin): m/z 195.0652
 - d1: m/z 196.0715
 - d2: m/z 197.0778
 - d3 (**Meconin-d3**): m/z 198.0840
- **Calculation of Isotopic Purity:** Integrate the peak area for each extracted ion chromatogram. The isotopic purity is calculated as the percentage of the d3 isotopologue relative to the sum of all isotopologues.^[5]
 - $\text{Isotopic Purity (\%)} = [\text{Area(d3)} / (\text{Area(d0)} + \text{Area(d1)} + \text{Area(d2)} + \text{Area(d3)})] \times 100$

Protocol 2: Isotopic Purity Determination by ^1H NMR Spectroscopy

This protocol describes the use of proton NMR to determine the level of deuteration at the target methoxy group.

1. **Objective:** To determine the percentage of deuterium incorporation by measuring the residual proton signal of the deuterated methoxy group.
2. **Materials and Reagents:**
 - **Meconin-d3** sample (5-10 mg)
 - Deuterated NMR solvent (e.g., Chloroform-d, CDCl_3) of high purity
 - Internal standard with a known concentration (optional, for quantitative analysis)

3. NMR Instrument Parameters:

- Spectrometer: 400 MHz or higher
- Solvent: CDCl_3
- Number of Scans: 128 or higher to ensure good signal-to-noise for the residual proton signal.
- Relaxation Delay (d1): 5 seconds to allow for full relaxation of protons.

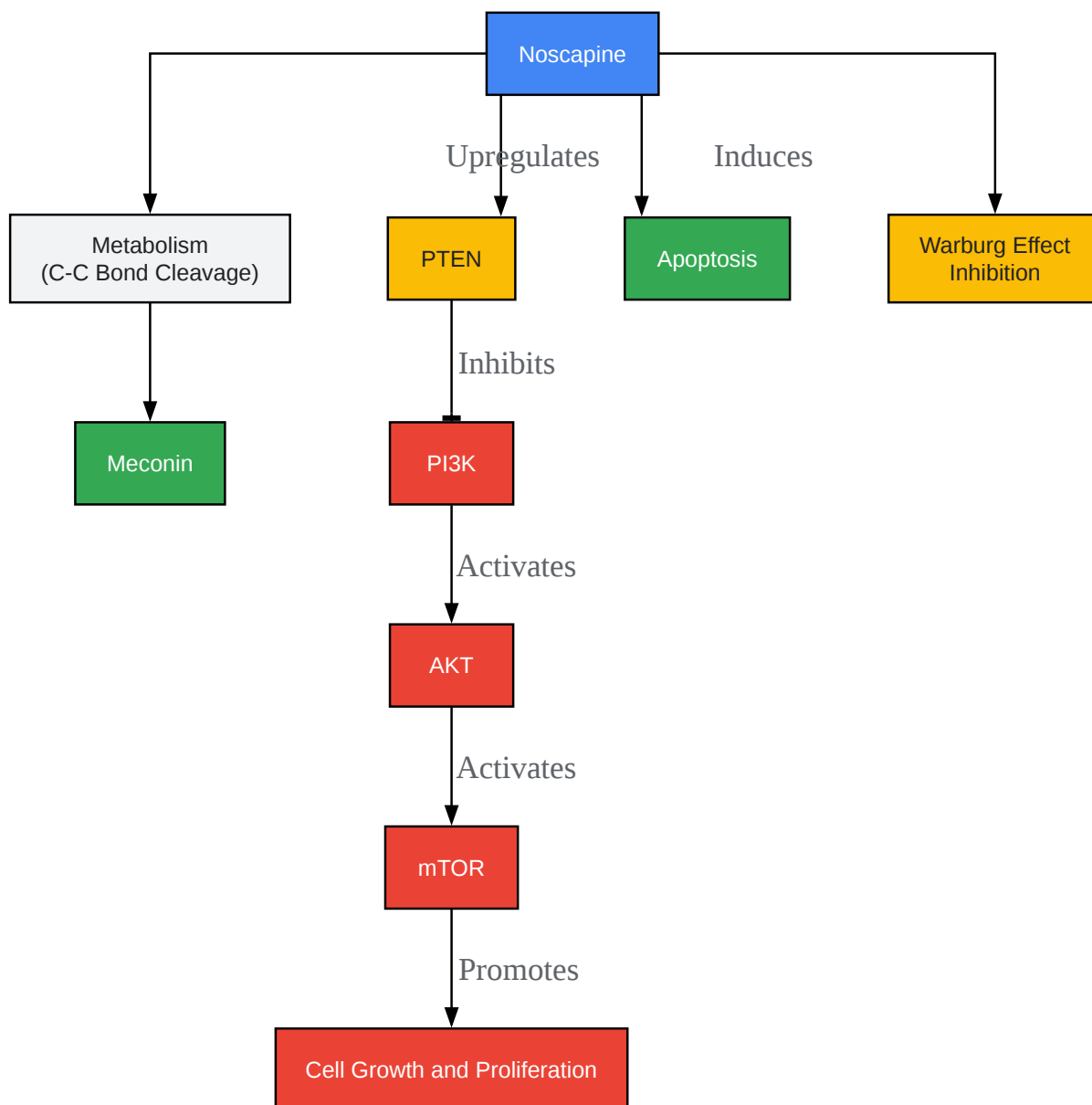
4. Procedure:

- Sample Preparation: Dissolve the **Meconin-d3** sample in the deuterated solvent in an NMR tube.
- Data Acquisition: Acquire the ^1H NMR spectrum.
- Data Processing: Process the spectrum (Fourier transform, phase correction, and baseline correction).
- Integration and Calculation:
 - Identify the singlet signal for the non-deuterated methoxy group.
 - Identify the small residual singlet for the partially protonated $-\text{OCD}_2\text{H}$ group.
 - Integrate a well-resolved, non-deuterated proton signal in the molecule (e.g., an aromatic proton) as a reference (Integral_ref).
 - Integrate the residual proton signal of the deuterated methoxy group (Integral_residual).
 - The percentage of the residual protonated species can be calculated relative to the reference proton. The isotopic purity is then inferred from this value.

Mandatory Visualization

Noscapine Metabolism and Signaling Pathway

Meconin-d3 is a deuterated form of Meconin, a major metabolite resulting from the C-C bond cleavage of Noscapine. Noscapine itself has been investigated for its anticancer properties, which are mediated through various signaling pathways, including the PI3K/mTOR pathway. The diagram below illustrates the metabolic conversion of Noscapine to Meconin and the subsequent signaling cascade influenced by Noscapine.

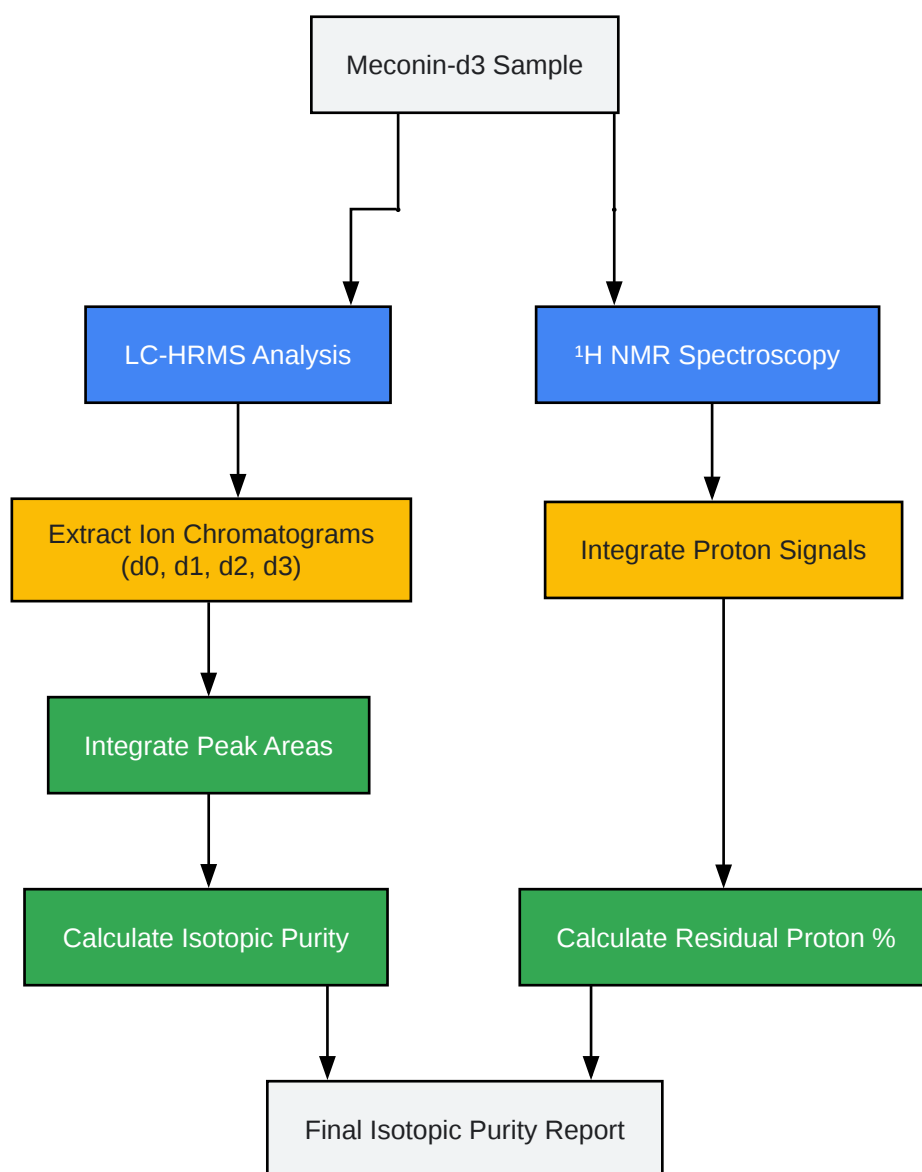


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Caption: Metabolic conversion of Noscapine and its effect on the PTEN/PI3K/mTOR signaling pathway.

Experimental Workflow for Isotopic Purity Analysis

The following diagram outlines the logical flow of the experimental work for determining the isotopic purity of **Meconin-d3**.



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Caption: Workflow for the determination of isotopic purity of **Meconin-d3** using HRMS and NMR.

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